

# An In-depth Technical Guide to the Physicochemical Properties and Solubility of Icaridin

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## Compound of Interest

Compound Name: Icaridin

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This technical guide provides a comprehensive overview of the core physicochemical properties and solubility of **Icaridin** (also known as **Picaridin**), a widely used insect repellent. The information is presented to support research, development, and formulation activities.

## Core Physicochemical Properties

**Icaridin** is a synthetic compound derived from piperidine.<sup>[1]</sup> Its chemical and physical properties are critical to its efficacy, safety, and formulation characteristics. A summary of these properties is provided in the tables below.

Identifier	Value	Source
Chemical Name	butan-2-yl 2-(2-hydroxyethyl)piperidine-1-carboxylate	<a href="#">[2]</a>
CAS Number	119515-38-7	<a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>23</sub> NO <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	229.32 g/mol	<a href="#">[2]</a>

Table 1: General Chemical Information for **Icaridin**

Property	Value	Conditions	Source(s)
Physical State	Colorless to pale yellow liquid	Ambient	[2][3]
Odor	Nearly odorless	Ambient	[2][4]
Melting Point	< -170 °C	-	[2][5]
Boiling Point	296 °C	1013 hPa	[2][4][5]
Density	1.07 g/cm <sup>3</sup>	20 °C	[2][4][6]
Vapor Pressure	0.00044 mmHg	25 °C	[2][6][7]
pKa	Not applicable (non-ionizable)	-	[8]
Octanol-Water Partition Coefficient (logP)	2.11 - 2.23	20 °C	[2][4]

Table 2: Key Physicochemical Properties of **Icaridin**

## Solubility Profile

The solubility of **Icaridin** in various solvents is a crucial factor for the development of effective and stable formulations.

Solvent	Solubility	Temperature	pH	Source(s)
Water	8.2 g/L	20 °C	4-9	[8]
Water (unbuffered)	8.6 g/L	20 °C	-	[8]
Ethanol	Miscible	20 °C	-	[3][5]
Acetone	7520 g/L	20 °C	-	[7]
n-Heptane	>250 g/L	20 °C	-	[8]
Xylene	>250 g/L	20 °C	-	[8]
Dichloromethane	>250 g/L	20 °C	-	[8]
2-Propanol	>250 g/L	20 °C	-	[8]
1-Octanol	>250 g/L	20 °C	-	[8]
Polyethylene Glycol	>250 g/L	20 °C	-	[8]
Dimethyl Sulfoxide (DMSO)	>250 g/L	20 °C	-	[9]

Table 3: Solubility of **Icaridin** in Various Solvents

## Experimental Protocols

The determination of the physicochemical properties of chemical substances follows standardized methodologies to ensure accuracy and reproducibility. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for the testing of chemicals.

### Determination of Water Solubility (OECD Guideline 105)

Two primary methods are described for determining water solubility, depending on the expected solubility range. For a substance like **Icaridin** with solubility above  $10^{-2}$  g/L, the Flask Method is appropriate.[5]

Principle: A supersaturated solution of the substance in water is prepared and allowed to equilibrate at a constant temperature. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Constant temperature bath
- Flasks with stoppers
- Analytical balance
- Centrifuge or filtration apparatus
- Analytical instrument for concentration measurement (e.g., HPLC, GC)

Procedure:

- An excess amount of **Icaridin** is added to a flask containing purified water.
- The flask is tightly stoppered and agitated in a constant temperature bath (e.g., 20 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- After equilibration, the mixture is centrifuged or filtered to separate the undissolved solid from the aqueous solution.
- The concentration of **Icaridin** in the clear aqueous phase is determined using a validated analytical method.
- The procedure is repeated to ensure the results are reproducible.

## Determination of Octanol-Water Partition Coefficient (logP) (OECD Guideline 107)

The Shake Flask Method is a widely used technique for determining the octanol-water partition coefficient.<sup>[2]</sup>

Principle: A solution of the test substance in either n-octanol or water is mixed with the other immiscible solvent in a vessel. After shaking to allow for partitioning and reaching equilibrium, the concentration of the substance in each phase is measured. The partition coefficient (P) is the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.

Apparatus:

- Separatory funnels or centrifuge tubes with stoppers
- Mechanical shaker
- Centrifuge
- Analytical instrument for concentration measurement

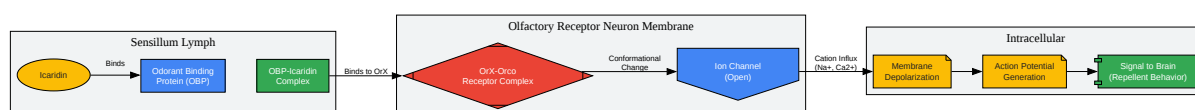
Procedure:

- n-Octanol and water are pre-saturated with each other.
- A known amount of **Icaridin** is dissolved in either the water-saturated n-octanol or the n-octanol-saturated water.
- The solution is placed in a separatory funnel or centrifuge tube, and the other phase is added.
- The vessel is shaken until equilibrium is reached.
- The mixture is then centrifuged to ensure complete separation of the two phases.
- The concentration of **Icaridin** in both the n-octanol and aqueous phases is determined by a suitable analytical method.
- The partition coefficient (P) is calculated as  $P = C_{\text{octanol}} / C_{\text{water}}$ . The logarithm of P is reported as logP.

## Signaling Pathway and Experimental Workflow Visualization

## Insect Olfactory Signaling Pathway

**Icaridin** functions as a repellent by interacting with the insect's olfactory system. It is believed to act on odorant receptors (ORs) located on the antennae of insects. The binding of **Icaridin** to these receptors disrupts the insect's ability to detect attractants from a host. The general mechanism involves a heterodimeric complex of a specific odorant receptor (OrX) and a highly conserved co-receptor (Orco), which together form a ligand-gated ion channel.

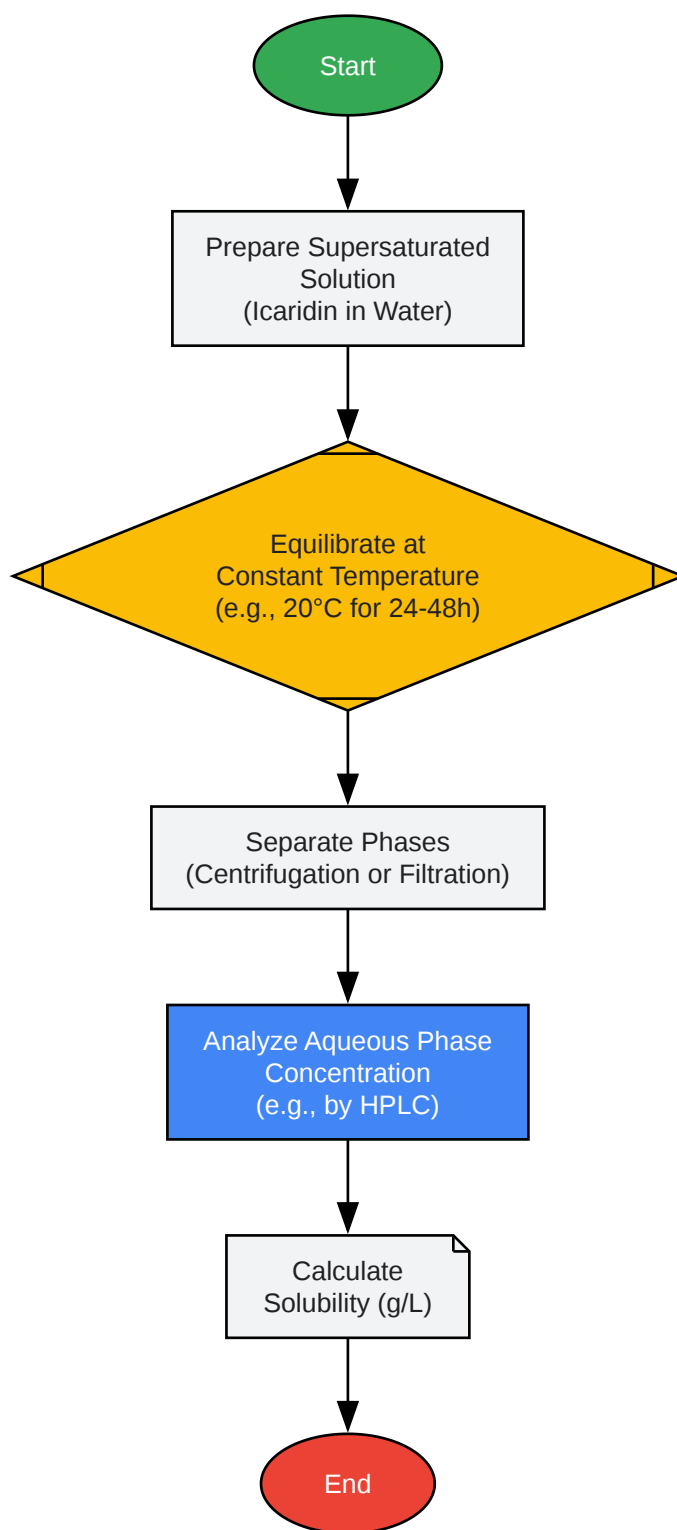


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Caption: Generalized insect olfactory signaling pathway activated by **Icaridin**.

## Experimental Workflow: Determination of Water Solubility (Flask Method)

The following diagram illustrates the key steps in determining the water solubility of **Icaridin** using the flask method as outlined in OECD Guideline 105.



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Caption: Experimental workflow for determining the water solubility of **Icaridin**.

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